

# Optical properties of bismuth vanadate thin films

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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An In-depth Technical Guide to the Optical Properties of Bismuth Vanadate Thin Films

## Introduction

Bismuth vanadate ( $\text{BiVO}_4$ ) is an n-type semiconductor that has garnered significant attention in materials science due to its promising potential in photocatalysis, photoelectrochemical (PEC) water splitting, and solar energy conversion.[1][2][3] Its appeal stems from a combination of non-toxicity, cost-effectiveness, chemical stability, and, most importantly, its excellent optical properties.[4] The monoclinic scheelite crystal phase of  $\text{BiVO}_4$  is particularly notable for its ability to absorb a significant portion of the visible light spectrum, a critical advantage over wide-band-gap semiconductors like titanium dioxide ( $\text{TiO}_2$ ) that are primarily active under ultraviolet (UV) light.[1][5]

The performance of  $\text{BiVO}_4$  in these applications is intrinsically linked to its optical characteristics, which are, in turn, heavily influenced by the thin film's structural and morphological properties.[3][5] Factors such as crystal structure, morphology, defect concentration, and particle size are dictated by the synthesis method employed.[5] This guide provides a comprehensive technical overview of the core optical properties of  $\text{BiVO}_4$  thin films, details the experimental protocols for their synthesis and characterization, and presents quantitative data to aid researchers and scientists in the field.

## Fundamental Optical Properties

The interaction of BiVO<sub>4</sub> thin films with light is governed by their electronic band structure, which determines the absorption, transmission, and refraction of photons.

## Band Structure and Optical Transitions

The key to BiVO<sub>4</sub>'s photocatalytic activity is its electronic band structure, composed of a valence band (VB) and a conduction band (CB) separated by an energy gap (band gap,  $E_g$ ). For the most photoactive monoclinic scheelite phase, the band gap is approximately 2.4 eV, enabling it to absorb visible light with wavelengths up to about 520 nm.<sup>[1][6][7]</sup> This absorption excites an electron from the VB to the CB, creating a mobile electron-hole pair that drives chemical reactions.

BiVO<sub>4</sub> exhibits both indirect and direct optical transitions. Photoelectrochemical spectroscopy has been used to identify the indirect optical transition band gap ( $E_{gi}$ ) at approximately 2.44 eV and a direct optical transition band gap ( $E_{gd}$ ) at 2.63 eV for monoclinic BiVO<sub>4</sub> films.<sup>[8]</sup> Tauc analysis of optical data from epitaxial films has yielded similar values of 2.53 eV for the indirect band gap and 2.72 eV for the direct transition.<sup>[9]</sup>

## Light Absorption and Transmittance

The optical absorption spectrum of a monoclinic BiVO<sub>4</sub> thin film is characterized by a steep absorption edge in the visible region, starting at approximately 527 nm.<sup>[6]</sup> This strong absorption in the 400-500 nm range is what gives the material its characteristic yellow color and makes it an efficient visible-light photocatalyst.<sup>[10]</sup> The thickness of the film can influence the absorption and transmittance properties, with thicker films generally exhibiting higher absorbance.<sup>[11]</sup>

## Refractive Index (n) and Extinction Coefficient (k)

The complex refractive index ( $\tilde{n} = n + ik$ ) describes how light propagates through a material. The real part, the refractive index ( $n$ ), relates to the phase velocity of light in the material, while the imaginary part, the extinction coefficient ( $k$ ), is related to the absorption of light. These optical constants are crucial for designing antireflective coatings and optimizing light harvesting in photoelectrochemical devices. For BiVO<sub>4</sub>, these constants show significant dispersion near the band edge, meaning their values change rapidly with the wavelength of light.<sup>[9][12]</sup> Furthermore, the optical anisotropy of BiVO<sub>4</sub> can lead to different optical constants depending on the crystallographic orientation of the film.<sup>[9][13]</sup>

## Quantitative Optical Data

The optical properties of BiVO<sub>4</sub> thin films are highly dependent on the method of preparation. The following tables summarize key quantitative data reported in the literature.

Table 1: Band Gap of BiVO<sub>4</sub> Thin Films Prepared by Various Methods

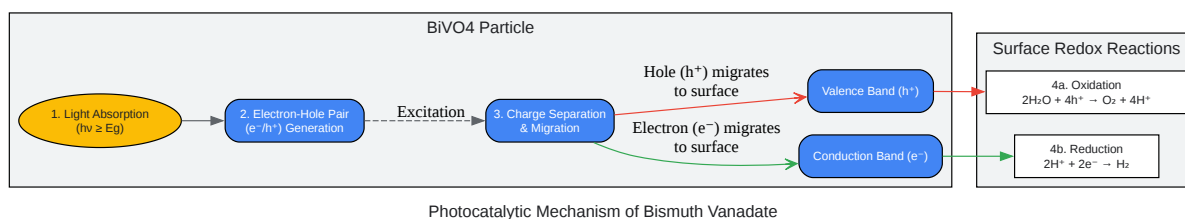
Synthesis Method	Crystal Phase	Band Gap (eV)	Transition Type	Reference
Spin Coating	Monoclinic	2.44 (E <sub>gi</sub> ), 2.63 (E <sub>gd</sub> )	Indirect, Direct	[8]
Spin Coating	Monoclinic (Epitaxial)	2.53 (E <sub>gi</sub> ), 2.72 (E <sub>gd</sub> )	Indirect, Direct	[9]
Solution Combustion & Dip Coating	Monoclinic	~2.5	Direct	[6]
RF Co-sputtering	Monoclinic	2.46 - 2.57	Indirect	[7]
Ultrasonic Spray	Monoclinic	2.41	-	[14]
Ultrasonic Spray (Mo-doped)	Monoclinic	2.31	-	[14]
Sol-Gel, Sonochemical, etc.	Monoclinic & Tetragonal	2.38 - 2.51	-	[2]
Ultrasonic Spray Pyrolysis	Monoclinic	~2.65	-	[15]

Table 2: Refractive Index (n) and Extinction Coefficient (k) of Monoclinic BiVO<sub>4</sub> Thin Films

Wavelength (nm)	Refractive Index (n)	Extinction Coefficient (k)	Measurement Technique	Reference
~450	> 2.8	~1.0	Spectroscopic Ellipsometry	[9]
~500	~2.7	~0.3	Spectroscopic Ellipsometry	[9]
~600	~2.5	< 0.1	Spectroscopic Ellipsometry	[9]
500	2.764	-	Calculation from reported data	[16]

## Photocatalytic Mechanism

The functionality of BiVO<sub>4</sub> as a photocatalyst is based on a multi-step process that begins with the absorption of light. This mechanism is fundamental to its application in water splitting and pollutant degradation.



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Caption: The process of photocatalysis in BiVO<sub>4</sub> involves light absorption, charge carrier generation and separation, and surface redox reactions.[1]

## Experimental Protocols

Reproducible synthesis and accurate characterization are paramount for developing high-performance BiVO<sub>4</sub> thin films. The following sections detail common experimental procedures.



General Workflow for BiVO<sub>4</sub> Thin Film Synthesis & Characterization

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Caption: A typical experimental workflow for creating and analyzing BiVO<sub>4</sub> thin films.

## Thin Film Synthesis Methods

**5.1.1 Spin Coating** This solution-based method is widely used for its simplicity and ability to produce uniform films.<sup>[9][13]</sup>

- **Precursor Solution:** Prepare separate solutions of bismuth and vanadium precursors. A common recipe involves dissolving bismuth(III) nitrate pentahydrate (Bi(NO<sub>3</sub>)<sub>3</sub>·5H<sub>2</sub>O) in acetic acid and vanadium(IV)-oxy acetylacetonate (VO(acac)<sub>2</sub>) in acetylacetone.<sup>[9][17]</sup> The two solutions are then mixed, often with sonication to ensure homogeneity.<sup>[18]</sup>
- **Deposition:** A cleaned substrate (e.g., FTO glass, YSZ) is placed on the spin coater.<sup>[18]</sup> The precursor solution is dispensed onto the substrate, which is then spun at a set speed (e.g., 1000 rpm for 6 seconds).<sup>[18]</sup>
- **Pyrolysis:** The coated substrate is immediately transferred to a hot plate or furnace for a short pyrolysis step (e.g., 500 °C for 10 minutes) to decompose the organic components.<sup>[9][18]</sup>
- **Layering:** Steps 2 and 3 are repeated multiple times to achieve the desired film thickness.<sup>[18]</sup>
- **Final Annealing:** After the final layer is deposited, the film undergoes a longer annealing period (e.g., 500 °C for 2 hours) in air to ensure complete crystallization into the monoclinic scheelite phase.<sup>[18]</sup>

**5.1.2 Ultrasonic Spray Pyrolysis** This technique is suitable for large-area deposition and involves spraying a precursor solution onto a heated substrate.

- **Precursor Solution:** Dissolve a 1:1 molar ratio of Bi(NO<sub>3</sub>)<sub>3</sub>·5H<sub>2</sub>O and ammonium metavanadate (NH<sub>4</sub>VO<sub>3</sub>) in an aqueous nitric acid solution (e.g., 2-3 M).<sup>[19][20]</sup> For doping, a salt of the dopant metal (e.g., ammonium molybdate) can be added to this solution.<sup>[19]</sup>

- **Deposition:** The precursor solution is atomized into a fine mist using an ultrasonic nozzle (e.g., 130 kHz).[19] The aerosol is directed by a carrier gas onto a cleaned FTO substrate heated on a hot plate (e.g., 150 °C).[19] The solution feeding rate is controlled by a syringe pump (e.g., 0.5 mL/h).[19]
- **Annealing:** The as-deposited light-yellow films are subsequently annealed in a furnace (e.g., 450 °C for 1 hour) to promote crystallinity and phase purity.[19]

**5.1.3 Pulsed Laser Deposition (PLD)** PLD is a physical vapor deposition technique that uses a high-power laser to ablate a target, creating a plasma plume that deposits a thin film on a substrate. It is known for producing high-quality, dense films.[21][22]

- **Target Preparation:** A stoichiometric BiVO<sub>4</sub> target is prepared by mixing and milling Bi<sub>2</sub>O<sub>3</sub> and V<sub>2</sub>O<sub>5</sub> powders, followed by pressing and sintering.[21] Alternatively, separate Bi<sub>2</sub>O<sub>3</sub> and V<sub>2</sub>O<sub>5</sub> targets can be used for alternating ablation.[21]
- **Deposition Chamber:** A cleaned substrate is placed in a high-vacuum deposition chamber.
- **Ablation:** A pulsed excimer laser (e.g., KrF, 248 nm) is focused onto the rotating target.[21] The laser fluence, oxygen partial pressure, and substrate temperature are critical parameters that influence the film's stoichiometry and properties.[21] For example, increasing oxygen pressure can lead to a decrease in the V/Bi ratio in the final film.[21]
- **Post-Deposition Annealing:** Depending on the deposition conditions, a post-annealing step may be required to improve the crystallinity of the film.

## Optical Characterization Techniques

**5.2.1 UV-Vis Spectroscopy** This is the most common technique for determining the light absorption properties and band gap of BiVO<sub>4</sub> films.

- **Measurement:** The transmittance and absorbance of the BiVO<sub>4</sub> film on a transparent substrate are measured over a range of wavelengths (typically 300-800 nm) using a UV-Vis spectrophotometer.[23]
- **Band Gap Determination (Tauc Plot):** The optical band gap ( $E_g$ ) is determined from the absorption data. The absorption coefficient ( $\alpha$ ) is calculated from the absorbance. The

following Tauc equation is then applied:  $(\alpha h\nu)^n = A(h\nu - E_g)$ , where  $h\nu$  is the photon energy,  $A$  is a constant, and the exponent  $n$  depends on the nature of the electronic transition ( $n=2$  for a direct transition,  $n=1/2$  for an indirect transition).[7][9]

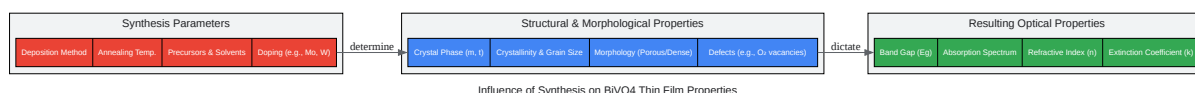
- Analysis: A graph of  $(\alpha h\nu)^n$  versus  $h\nu$  is plotted. The linear portion of the curve is extrapolated to the energy axis (where  $(\alpha h\nu)^n = 0$ ) to find the value of  $E_g$ . [6][7]

**5.2.2 Spectroscopic Ellipsometry** This technique measures the change in polarization of light upon reflection from the thin film surface to accurately determine the film thickness and its optical constants ( $n$  and  $k$ ) as a function of wavelength.[9]

- Measurement: A variable-angle spectroscopic ellipsometer is used to measure the ellipsometric parameters ( $\Psi$  and  $\Delta$ ) at multiple angles of incidence (e.g.,  $55^\circ$ ,  $60^\circ$ ,  $65^\circ$ ).[9]
- Modeling: An optical model, often consisting of multiple layers (substrate, film, surface roughness), is constructed. The optical properties of the  $\text{BiVO}_4$  layer are described using oscillator models (e.g., Cody-Lorentz).[18]
- Fitting: The model parameters are adjusted to fit the calculated  $\Psi$  and  $\Delta$  values to the experimental data, yielding the refractive index ( $n$ ) and extinction coefficient ( $k$ ) spectra.[9][18]

## Influence of Synthesis Parameters on Optical Properties

The ability to tune the optical properties of  $\text{BiVO}_4$  is crucial for optimizing its performance. Synthesis parameters are the primary levers for achieving this control.



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Caption: A logical diagram showing how synthesis choices cascade to affect the final optical properties of BiVO<sub>4</sub> thin films.

- **Annealing Temperature:** This is a critical parameter for achieving the desired monoclinic scheelite phase, which is more photoactive than the tetragonal phase.[2] Annealing also affects particle size and surface area, which can influence light scattering and absorption.[6]
- **Synthesis Method:** Different methods yield distinct morphologies. For example, spin coating can produce dense, compact films, while spray pyrolysis often results in more porous structures.[9][17][24] This morphology impacts the surface area available for photocatalysis and the path length of light through the film.
- **Doping:** Introducing dopants like Molybdenum (Mo) or Tungsten (W) can alter the electronic band structure, sometimes reducing the band gap and improving charge separation efficiency.[14] For instance, Mo doping has been shown to reduce the band gap of BiVO<sub>4</sub> from 2.41 eV to 2.31 eV.[14]
- **Film Thickness:** Thicker films can absorb more light, but issues with charge carrier transport to the surface can arise, potentially limiting overall efficiency.[11]

## Conclusion

The optical properties of bismuth vanadate thin films are central to their function as high-performance visible-light photocatalysts. With a band gap ideally suited for solar spectrum absorption, BiVO<sub>4</sub>'s potential is vast. However, realizing this potential requires precise control over the material's synthesis. As demonstrated, the choice of deposition method—from spin coating and spray pyrolysis to pulsed laser deposition—along with parameters like annealing temperature and elemental doping, directly dictates the film's structural and, consequently, its optical characteristics. The data and protocols compiled in this guide serve as a foundational resource for researchers aiming to rationally design and engineer BiVO<sub>4</sub> thin films with tailored optical properties for advanced applications in renewable energy and environmental remediation.

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- To cite this document: BenchChem. [Optical properties of bismuth vanadate thin films]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b149874#optical-properties-of-bismuth-vanadate-thin-films>]

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Email: [info@benchchem.com](mailto:info@benchchem.com)